

physicochemical properties of 4-Formyl-N-isopropylbenzamide

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Compound of Interest

Compound Name: 4-Formyl-N-isopropylbenzamide

Cat. No.: B111667

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An In-Depth Technical Guide to the Physicochemical Properties of **4-Formyl-N-isopropylbenzamide**

Introduction

4-Formyl-N-isopropylbenzamide (CAS No. 13255-50-0) is a substituted benzamide derivative of significant interest in pharmaceutical research and development.^{[1][2]} Structurally, it features a benzamide core with an isopropyl group attached to the amide nitrogen and a formyl (aldehyde) group at the para-position of the benzene ring. This compound is recognized primarily as an intermediate and a metabolite related to the anti-neoplastic agent Procarbazine.^{[1][3]} A thorough understanding of its physicochemical properties is paramount for professionals in drug discovery, process chemistry, and quality control, as these characteristics govern its behavior in both biological and chemical systems, influencing factors such as reaction kinetics, formulation, solubility, and bioavailability.

This guide provides a detailed examination of the core physicochemical properties of **4-Formyl-N-isopropylbenzamide**, outlines authoritative experimental protocols for their determination, and offers insights into the scientific rationale behind these methodologies.

Core Physicochemical Data

The fundamental physicochemical properties of **4-Formyl-N-isopropylbenzamide** are summarized below. It is important to note that several of these values are predicted based on computational models and should be confirmed by empirical testing for critical applications.

Property	Value / Description	Source(s)
Molecular Formula	C ₁₁ H ₁₃ NO ₂	[1][2][4]
Molecular Weight	191.23 g/mol	[1][2][5]
Appearance	White to light yellow solid	[1]
Melting Point	121-123 °C	[1][5]
Boiling Point	367.8 °C at 760 mmHg (Predicted)	[1][4][6]
Density	1.093 g/cm ³ (Predicted)	[1][4]
Water Solubility	Data not explicitly available; expected to be low. Soluble in Chloroform (Slightly), Methanol (Slightly).	[1]
pKa	14.05 (Predicted)	[1]
Flash Point	157.6 °C	[1][4]
Vapor Pressure	1.33E-05 mmHg at 25 °C	[1][4]
CAS Number	13255-50-0	[1][2][4]
Synonyms	N-Isopropyl-4- formylbenzamide, 4- Carboxaldehyde-N- isopropylbenzamide, N- Isopropylterephthalaldehydami de	[2][4][5][7]

Experimental Determination of Key Properties

The reliability of physicochemical data hinges on the application of standardized, validated experimental methods. The following sections detail the authoritative protocols for determining critical properties like melting point and solubility, grounded in pharmacopeial and international guidelines.

Melting Point Determination: A Hallmark of Purity

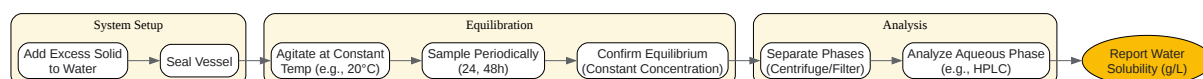
The melting point is one of the most fundamental thermal properties used to characterize a solid crystalline substance and is a primary indicator of its purity. For pharmaceutical compounds, its determination is rigorously defined by various pharmacopeias.^{[8][9][10]}

Causality Behind the Experimental Choice: The principle of melting point depression states that impurities disrupt the crystal lattice of a solid, leading to a lower and broader melting range. Therefore, a sharp and well-defined melting point is a strong indication of high purity. The capillary method, as described in the United States Pharmacopeia (USP) and European Pharmacopoeia (Ph. Eur.), is the standard for its precision and requirement for a minimal amount of substance.^{[10][11]}

Experimental Protocol: USP/Ph. Eur. Capillary Method (Class Ia)

- **Sample Preparation:** The substance must be finely powdered and thoroughly dried, for instance, in a vacuum desiccator over a suitable desiccant for 24 hours to remove any residual solvent or moisture that could depress the melting point.^[9]
- **Capillary Loading:** A sufficient amount of the dry powder is charged into a capillary tube (specified dimensions, e.g., 0.8-1.2 mm internal diameter) to form a tightly packed column of 2.5-3.5 mm in height.^[8] This is achieved by tapping the sealed end of the tube on a hard surface.
- **Apparatus Setup:** The loaded capillary is placed in a calibrated melting point apparatus, which consists of a controlled heating block (or oil bath) and an accurate thermometer or temperature sensor.^[10]
- **Heating and Observation:** The apparatus is heated at a controlled rate. A common procedure involves a rapid pre-heating to a temperature approximately 5-10 °C below the expected melting point.^{[8][10]} The heating rate is then reduced to a constant 1 °C/min to ensure thermal equilibrium between the sample and the heating block.^{[8][12]}
- **Recording the Melting Range:** Two temperatures are recorded:
 - **Onset of Melting:** The temperature at which the first drop of liquid becomes visible or the column collapses against the tube wall.^{[8][10]}

- Clear Point (End of Melting): The temperature at which the substance becomes completely liquid.^{[10][12]} The recorded melting range is the interval between these two points.
- System Validation: The accuracy of the apparatus must be frequently verified using certified melting point reference standards that melt at temperatures close to that of the test substance.^{[8][10][11]}



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